

## Entities Mistaken for "BAY-204"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: BAY-204

Cat. No.: B12411432

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Several other compounds and molecules with the "204" identifier were found in the search results. It is crucial to distinguish these from the requested **"BAY-204"** to avoid confusion.

- ACP-204: An investigational drug being developed by Acadia Pharmaceuticals for the treatment of psychosis associated with Alzheimer's disease.[1][2] Clinical trials are underway to assess its efficacy and safety.[1][2][3] The mechanism of action for ACP-204 is related to its activity at serotonin receptors.
- ECT204: An experimental T-cell therapy for the treatment of hepatocellular carcinoma (HCC), the most common type of liver cancer. Developed by Eureka Therapeutics, ECT204 is designed to target a protein called glypican-3 (GPC3), which is present on the surface of many HCC cells.
- miR-204: A naturally occurring microRNA molecule that plays a role in various biological processes. It is not a drug but a regulator of gene expression. Studies have shown its involvement in cardiac conditions and eye diseases. For example, miR-204 has been found to inhibit signaling pathways that lead to cardiac hypertrophy (the enlargement and thickening of the heart muscle).

Given the lack of specific information for **"BAY-204,"** it is not possible to provide the requested in-depth guide, including data tables, experimental protocols, and signaling pathway diagrams. Should **"BAY-204"** be a different or internal designation for a known compound, more specific information would be needed to conduct a meaningful search.

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## References

- 1. clinicaltrials.eu [clinicaltrials.eu]
- 2. acadia.com [acadia.com]
- 3. ClinicalTrials.gov [clinicaltrials.gov]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)